

Thermal stability of 2-(2-Hydroxyethoxy)-4-nitroaniline

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Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)-4-nitroaniline

Cat. No.: B8602219

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An In-Depth Technical Guide on the Thermal Stability of **2-(2-Hydroxyethoxy)-4-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the thermal stability of **2-(2-Hydroxyethoxy)-4-nitroaniline** (HC Red No. 1). Due to the limited publicly available data on the specific thermal decomposition of this compound, this document synthesizes information from safety assessments and a comparative analysis of related nitroaniline compounds. This guide offers insights into its expected thermal behavior, detailed experimental protocols for thermal analysis, and a discussion of the structure-stability relationship.

Introduction

2-(2-Hydroxyethoxy)-4-nitroaniline, also known as HC Red No. 1, is a synthetic dye used in semi-permanent hair coloring formulations. A thorough understanding of its thermal stability is crucial for ensuring safety during manufacturing, storage, and application, as well as for predicting its behavior in various formulations. This guide aims to provide a detailed technical resource for professionals working with this compound.

Physicochemical Properties and Stability

While specific thermal decomposition data like that from Differential Scanning Calorimetry (DSC) or Thermogravimetric Analysis (TGA) for **2-(2-Hydroxyethoxy)-4-nitroaniline** is not readily available in the public domain, some stability information has been reported. A reanalysis of a bulk sample stored at room temperature for eight months showed a purity of 99.94%, indicating good stability under standard storage conditions.^[1]

Comparative Thermal Analysis of Nitroanilines

To estimate the thermal stability of **2-(2-Hydroxyethoxy)-4-nitroaniline**, it is instructive to examine the thermal properties of its parent and isomeric structures: nitroaniline. The position of the nitro group and the presence of other substituents can significantly influence the melting point and decomposition temperature.

Compound	Melting Point (°C)	Boiling Point (°C)	Flash Point (°C)	Decomposition Information
2-(2-Hydroxyethoxy)-4-nitroaniline (HC Red No. 1)	Not available	Not available	Not available	Stable at room temperature for extended periods. ^[1]
2-Nitroaniline	70 - 74	284	168	Thermal decomposition can release irritating gases and vapors.
3-Nitroaniline	111 - 114	Not available	196	Unstable when heated. ^[2]
4-Nitroaniline	146 - 149	>331 (decomposition)	Not available	

The introduction of the 2-hydroxyethoxy group at the 2-position of 4-nitroaniline is expected to influence its thermal stability. The presence of the hydroxyl and ether functionalities may introduce new decomposition pathways and potentially lower the onset of thermal decomposition compared to the parent 4-nitroaniline. The potential for intramolecular hydrogen bonding could also play a role in its thermal behavior.

Experimental Protocols for Thermal Stability Assessment

The following are detailed, generalized methodologies for key experiments used to assess the thermal stability of a compound like **2-(2-Hydroxyethoxy)-4-nitroaniline**.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of the compound by measuring mass loss as a function of temperature.

Methodology:

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature using certified reference materials.
- Sample Preparation: Accurately weigh 5-10 mg of **2-(2-Hydroxyethoxy)-4-nitroaniline** into a standard TGA pan (e.g., aluminum or platinum).
- Experimental Conditions:
 - Heating Rate: A linear heating rate of 10 °C/min is typically employed.
 - Temperature Range: Heat the sample from ambient temperature (e.g., 25 °C) to a final temperature sufficient to ensure complete decomposition (e.g., 600 °C).
 - Atmosphere: Conduct the analysis under an inert atmosphere, such as nitrogen, flowing at a rate of 20-50 mL/min to prevent oxidative decomposition.
- Data Analysis: Record the mass of the sample as a function of temperature. The resulting TGA curve is plotted as percentage mass loss versus temperature. The onset temperature of decomposition and the temperatures at various percentages of mass loss (e.g., T5%, T10%, T50%) are determined.

Differential Scanning Calorimetry (DSC)

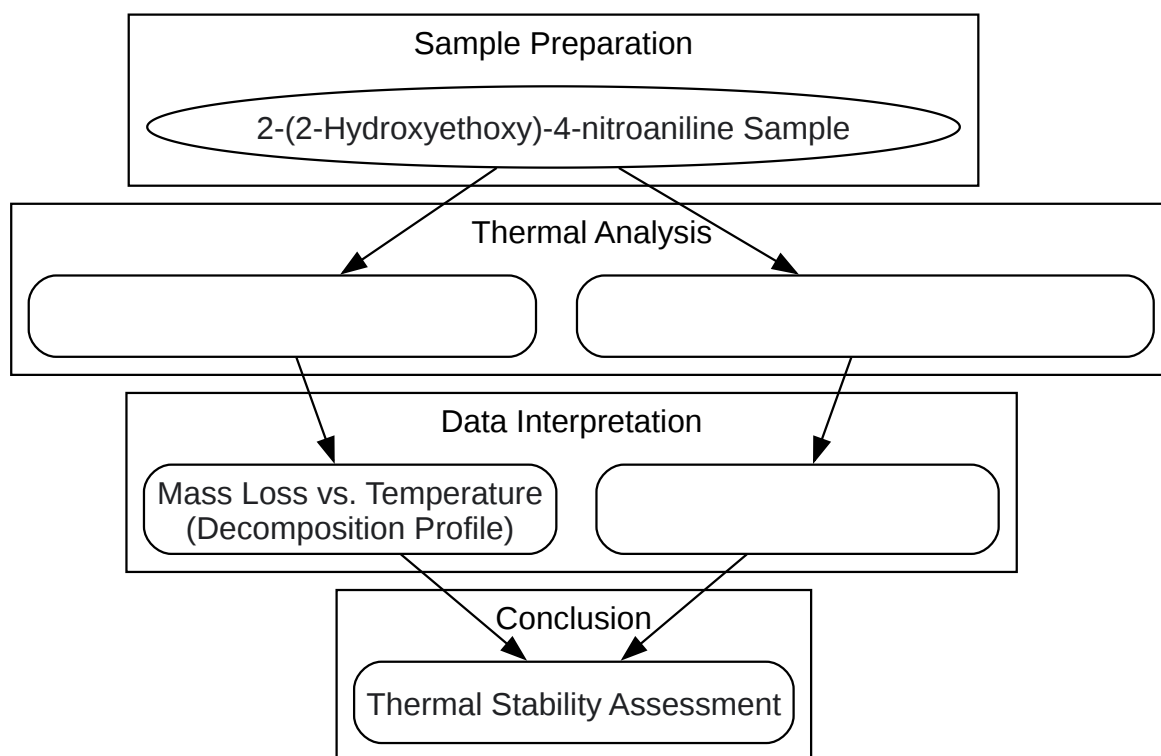
Objective: To determine the melting point, heat of fusion, and to detect any exothermic or endothermic transitions, including decomposition.

Methodology:

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using a certified standard, such as indium.
- Sample Preparation: Accurately weigh 2-5 mg of **2-(2-Hydroxyethoxy)-4-nitroaniline** into a hermetically sealed aluminum pan. An empty, sealed pan is used as a reference.
- Experimental Conditions:
 - Heating Rate: A linear heating rate of 10 °C/min is standard.
 - Temperature Program:
 - Heat the sample from ambient temperature to a temperature above its expected melting point.
 - Cool the sample back to ambient temperature.
 - Reheat the sample to observe any changes in thermal behavior due to the thermal history.
 - Atmosphere: Use an inert nitrogen atmosphere with a purge rate of 20-50 mL/min.
- Data Analysis: The DSC thermogram plots heat flow against temperature. Endothermic events (e.g., melting) and exothermic events (e.g., decomposition) are identified and quantified. The melting point is determined as the onset or peak of the melting endotherm.

Visualizations

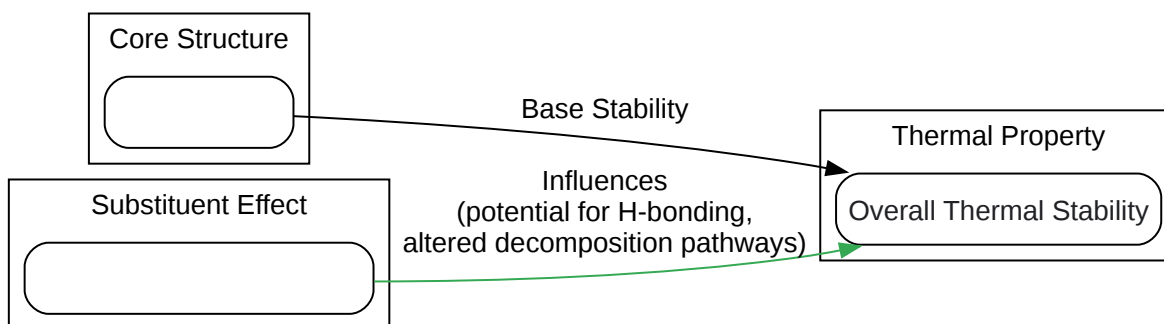
Experimental Workflow



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Caption: Workflow for assessing the thermal stability of a chemical compound.

Structure-Stability Relationship



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Caption: Influence of the hydroxyethoxy group on the thermal stability of 4-nitroaniline.

Conclusion

While direct experimental data on the thermal decomposition of **2-(2-Hydroxyethoxy)-4-nitroaniline** is scarce, a scientifically informed understanding of its thermal stability can be derived from its known stability at ambient conditions and by comparing it with related nitroaniline compounds. The provided experimental protocols serve as a guide for researchers to conduct their own thermal analysis to obtain precise data. The visualizations offer a clear framework for understanding the experimental workflow and the chemical principles governing its thermal stability. For professionals in drug development and other scientific fields, this guide underscores the importance of a thorough thermal characterization of any compound to ensure safety and predict its behavior under various conditions.

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